

4-Methyl-3-heptene: A Technical Health and Safety Guide

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Compound of Interest

Compound Name: 4-Methyl-3-heptene

Cat. No.: B1233913

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. **4-Methyl-3-heptene** is a chemical with limited available toxicological data. The information herein is compiled from available data sources and general knowledge of hydrocarbon toxicity. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and should be used in conjunction with professional safety expertise and institutional safety protocols.

Chemical and Physical Properties

4-Methyl-3-heptene is a branched, unsaturated hydrocarbon.^{[1][2]} Its physical and chemical properties are crucial for understanding its behavior, potential hazards, and appropriate handling procedures. While experimental data is limited, a combination of computed and estimated values provides a foundational understanding of the substance.

Property	Value	Source
Molecular Formula	C8H16	PubChem[1], NIST[3][4]
Molecular Weight	112.21 g/mol	PubChem[1][5]
CAS Number	4485-16-9	Guidechem[6], PubChem[1]
Appearance	Colorless to pale yellow clear liquid (estimated)	The Good Scents Company[7]
Boiling Point	121.00 °C @ 760.00 mm Hg	The Good Scents Company[7]
Flash Point	9.20 °C (49.00 °F) (estimated)	The Good Scents Company[7]
Water Solubility	9.572 mg/L @ 25 °C (estimated)	The Good Scents Company[7]
logP (o/w)	4.283 (estimated)	The Good Scents Company[7]
Vapor Pressure	18.649 mmHg @ 25 °C (estimated)	The Good Scents Company[7]

Hazard Identification and GHS Classification

As of the latest review of available data, a comprehensive GHS classification for **4-Methyl-3-heptene** is not available.[6][7] However, based on its nature as a volatile, flammable hydrocarbon, it should be handled with the assumption that it presents hazards typical of this chemical class.

Potential Hazards:

- Flammability: With an estimated flash point of 9.20 °C, **4-Methyl-3-heptene** should be considered a flammable liquid. Vapors may form explosive mixtures with air.
- Aspiration Hazard: If swallowed, hydrocarbons of low viscosity can be aspirated into the lungs, leading to chemical pneumonitis, which can be fatal.[8][9]
- Skin and Eye Irritation: Prolonged or repeated contact with skin may cause irritation and dermatitis.[10] Direct contact with eyes is likely to cause irritation.

- Respiratory Irritation: Inhalation of high concentrations of vapor may cause respiratory tract irritation.
- Central Nervous System (CNS) Effects: Inhalation of high concentrations of hydrocarbon vapors can lead to CNS depression, with symptoms including dizziness, headache, nausea, and in severe cases, loss of consciousness.[\[8\]](#)[\[9\]](#)

Handling and Storage

Given the lack of specific handling guidelines for **4-Methyl-3-heptene**, the following precautions, based on general principles for flammable hydrocarbons, are recommended.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof equipment where vapors may accumulate.
- Ensure eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are expected to be high, use a NIOSH-approved respirator with an organic vapor cartridge.

Storage:

- Store in a tightly sealed container in a cool, dry, well-ventilated area.
- Keep away from heat, sparks, open flames, and other sources of ignition.
- Store separately from oxidizing agents.

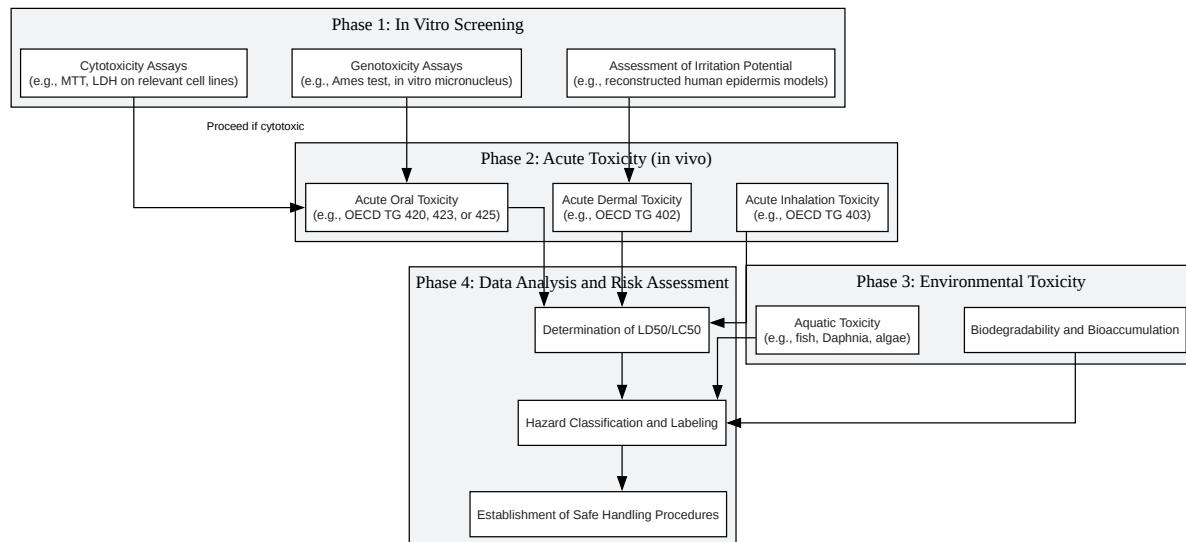
First-Aid Measures

In the event of exposure, the following first-aid measures should be taken.

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting due to the aspiration hazard. If the individual is conscious and alert, rinse their mouth with water. Seek immediate medical attention.

Experimental Protocols: A General Framework for Hydrocarbon Toxicity Assessment

Specific experimental protocols for **4-Methyl-3-heptene** are not available in the public domain. However, a general workflow for assessing the toxicity of a hydrocarbon can be outlined. This serves as a conceptual guide and would require significant adaptation and validation for this specific chemical.

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A generalized workflow for assessing the toxicity of a novel hydrocarbon compound.

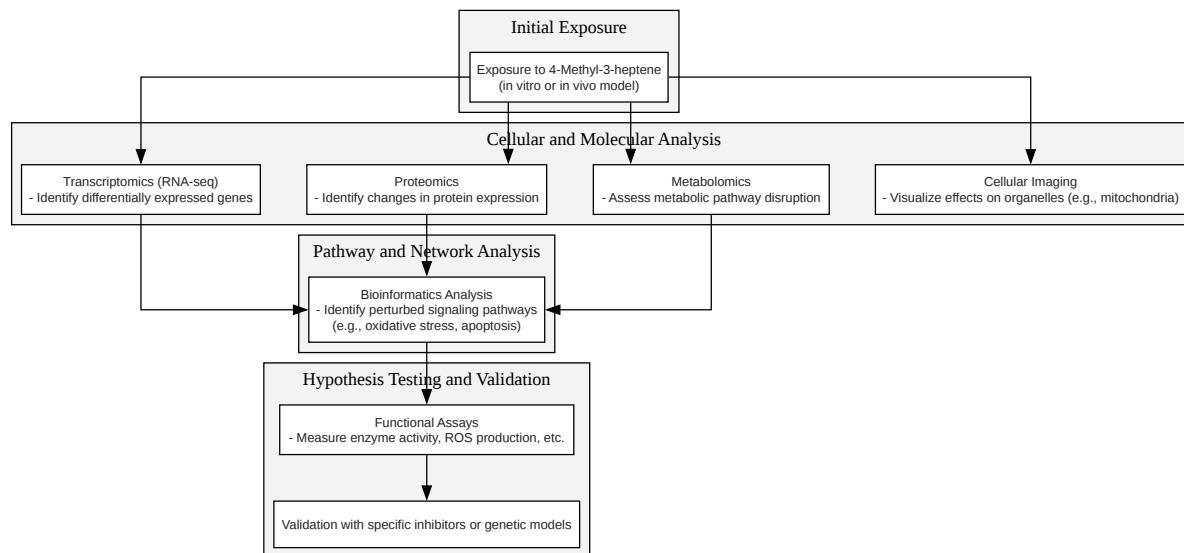
Potential Biological Signaling Pathways

The specific biological signaling pathways affected by **4-Methyl-3-heptene** have not been elucidated. However, for hydrocarbons in general, the primary modes of toxicity are not typically receptor-mediated signaling events but rather biophysical and cytotoxic effects.

Potential Mechanisms of Toxicity:

- Disruption of Cell Membranes: As a lipophilic solvent, **4-Methyl-3-heptene** can intercalate into and disrupt the lipid bilayers of cell membranes, leading to increased permeability, loss of ionic gradients, and ultimately cell death.
- Mitochondrial Dysfunction: Hydrocarbons can impair mitochondrial function, leading to a decrease in ATP production and an increase in reactive oxygen species (ROS), causing oxidative stress.
- CNS Depression: The anesthetic effects of volatile hydrocarbons are thought to be related to their ability to interfere with the function of ion channels and neurotransmitter receptors in the central nervous system, particularly through non-specific interactions with hydrophobic pockets of these proteins.

The following diagram illustrates a hypothetical workflow for investigating the toxicological mechanism of action of a hydrocarbon like **4-Methyl-3-heptene**.

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A conceptual workflow for investigating the toxicological mechanisms of a hydrocarbon.

Environmental Fate

The environmental fate of **4-Methyl-3-heptene** has not been specifically studied. However, based on its structure and physical properties, some general predictions can be made.

- **Volatility:** With a relatively high vapor pressure, **4-Methyl-3-heptene** is expected to volatilize into the atmosphere.

- Biodegradation: As a simple alkene, it is likely to be biodegradable by soil and water microorganisms, although the rate of degradation is unknown.
- Bioaccumulation: The estimated logP (o/w) of 4.283 suggests a potential for bioaccumulation in aquatic organisms.
- Atmospheric Fate: In the atmosphere, it is expected to be degraded by photochemical reactions.

Conclusion

4-Methyl-3-heptene is a flammable hydrocarbon for which there is a significant lack of health and safety data. Researchers and other professionals handling this substance must do so with a high degree of caution, assuming it possesses the hazards typical of volatile, unsaturated hydrocarbons. The information and frameworks provided in this guide are intended to support risk assessment and the development of safe handling procedures in a research and development context. It is imperative to consult with institutional safety officers and adhere to all applicable regulations.

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